

Application Notes and Protocols: Purification of 2,5-Dimethylbenzyl Alcohol

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Compound of Interest

Compound Name: 2,5-Dimethylbenzyl alcohol

Cat. No.: B1347058

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Audience: Researchers, scientists, and drug development professionals.

Introduction

2,5-Dimethylbenzyl alcohol is a key intermediate in organic synthesis, finding applications in the preparation of fragrances and as a building block in the development of new chemical entities.^[1] The purity of this reagent is critical for the success of subsequent reactions, necessitating a robust purification protocol. This document outlines detailed procedures for the purification of **2,5-Dimethylbenzyl alcohol**, primarily focusing on silica gel column chromatography and vacuum distillation, to remove common impurities such as the corresponding aldehyde (2,5-dimethylbenzaldehyde) and other non-polar byproducts.

Data Presentation

A summary of the essential physical and chemical properties of **2,5-Dimethylbenzyl alcohol** is provided below. This data is crucial for guiding the selection of an appropriate purification strategy and for monitoring the purity of the final product.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₂ O	[1] [2]
Molecular Weight	136.19 g/mol	[1] [2]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	233 °C (at atmospheric pressure)	[1]
Flash Point	107.2 °C	[1]
Assay (Typical)	≥97.0%	[3]
Refractive Index	1.5335-1.5385 @ 20°C	[3]
CAS Number	53957-33-8	[1]

Experimental Protocols

Two primary methods for the purification of **2,5-Dimethylbenzyl alcohol** are presented: Silica Gel Column Chromatography and Vacuum Distillation. The choice of method will depend on the nature and quantity of impurities, as well as the scale of the purification.

Method 1: Purification by Silica Gel Column Chromatography

This method is highly effective for removing both more polar and less polar impurities.

Materials:

- Crude **2,5-Dimethylbenzyl alcohol**
- Silica gel (60-120 mesh)
- Hexane (or petroleum ether)
- Ethyl acetate
- Glass chromatography column

- Collection tubes or flasks
- Rotary evaporator
- Thin Layer Chromatography (TLC) plates, chamber, and UV lamp

Procedure:

- Slurry Preparation: Prepare a slurry of silica gel in hexane. The amount of silica gel should be approximately 50-100 times the weight of the crude sample.
- Column Packing: Pour the silica gel slurry into the chromatography column, ensuring even packing without air bubbles. Allow the excess hexane to drain until it is level with the top of the silica gel bed.
- Sample Loading: Dissolve the crude **2,5-Dimethylbenzyl alcohol** in a minimal amount of the initial eluent (e.g., 95:5 Hexane:Ethyl Acetate). Carefully load this solution onto the top of the silica gel column.
- Elution: Begin elution with a non-polar solvent system, such as hexane or a hexane/ethyl acetate mixture (e.g., 95:5). Gradually increase the polarity of the eluent (e.g., to 90:10 or 80:20 Hexane:Ethyl Acetate) to facilitate the elution of the desired compound.
- Fraction Collection: Collect fractions in separate tubes. Monitor the separation by TLC, spotting samples from each fraction. Visualize the spots under a UV lamp.
- Product Isolation: Combine the fractions containing the pure **2,5-Dimethylbenzyl alcohol** (as determined by TLC). Remove the solvent using a rotary evaporator to yield the purified product as a colorless oil.

Method 2: Purification by Vacuum Distillation

This method is suitable for separating **2,5-Dimethylbenzyl alcohol** from non-volatile impurities or compounds with significantly different boiling points.

Materials:

- Crude **2,5-Dimethylbenzyl alcohol**

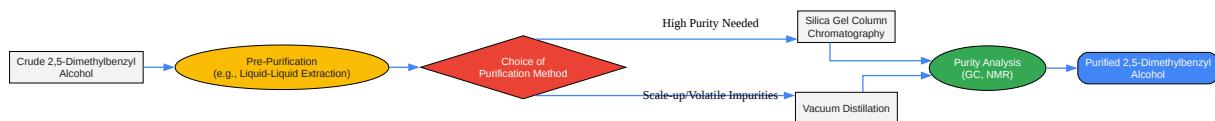
- Distillation apparatus (round-bottom flask, distillation head, condenser, receiving flask)
- Vacuum pump and gauge
- Heating mantle and stirrer
- Boiling chips or magnetic stir bar

Procedure:

- Apparatus Setup: Assemble the distillation apparatus. Ensure all joints are properly sealed for vacuum.
- Sample Charging: Place the crude **2,5-Dimethylbenzyl alcohol** and a few boiling chips or a magnetic stir bar into the round-bottom flask.
- Vacuum Application: Gradually apply vacuum to the system. A reduced pressure will lower the boiling point of the alcohol, preventing degradation at high temperatures.
- Heating: Gently heat the flask using a heating mantle while stirring.
- Distillate Collection: Collect the fraction that distills at the expected boiling point under the applied vacuum. The boiling point will be significantly lower than the atmospheric boiling point of 233 °C.
- Product Recovery: Once the distillation is complete, carefully release the vacuum and allow the apparatus to cool. The purified **2,5-Dimethylbenzyl alcohol** will be in the receiving flask.

Mandatory Visualization

The following diagram illustrates the general workflow for the purification of **2,5-Dimethylbenzyl alcohol**.

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Caption: Workflow for the purification of **2,5-Dimethylbenzyl alcohol**.

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References

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- 2. 2,5-Dimethylbenzyl alcohol | C9H12O | CID 94560 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2,5-Dimethylbenzyl alcohol, 97+% 1 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
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